

A Comprehensive Technical Guide to Monoammonium Glyphosate

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Compound of Interest

Compound Name: *Glyphosate monoammonium*

CAS No.: 40465-66-5

Cat. No.: B12279329

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This technical guide provides an in-depth overview of monoammonium glyphosate, a widely used herbicide. The information is tailored for researchers, scientists, and professionals in drug development, offering detailed data on its chemical identity, physicochemical properties, synthesis, and analytical methods.

Chemical Identification and Properties

Monoammonium glyphosate is the ammonium salt of N-(phosphonomethyl)glycine. Its chemical identity is crucial for regulatory and scientific purposes.

- CAS Number: 40465-66-5[1][2]
- IUPAC Names:
 - ammonium N-[(hydroxyphosphinato)methyl]glycine[1]
 - N-(phosphonomethyl)glycine monoammonium salt[1][3]
 - azane;2-(phosphonomethylamino)acetic acid[4]

The compound is a derivative of glyphosate, the parent acid (CAS No: 1071-83-6).[1][5]

Physicochemical Data

A summary of the key physicochemical properties of monoammonium glyphosate is presented in Table 1.

Property	Value	Source
Molecular Formula	C ₃ H ₁₁ N ₂ O ₅ P	[1][4]
Molecular Weight	186.10 g/mol	[4]
Appearance	White crystalline solid	[6]
Solubility	Soluble in water	[6][7]
Melting Point	>190 °C (decomposes)	

Synthesis of Monoammonium Glyphosate

The synthesis of monoammonium glyphosate typically involves the neutralization of glyphosate acid with ammonia. Several patented methods describe this process, aiming for a high-purity, stable product.

Experimental Protocol: Slurry-Based Synthesis

This protocol is adapted from publicly available patent literature describing the formation of a concentrated aqueous solution of ammonium glyphosate.

Materials:

- Solid particulate glyphosate acid
- Water (deionized)
- Aqueous or anhydrous ammonia
- Agitator-equipped reaction vessel

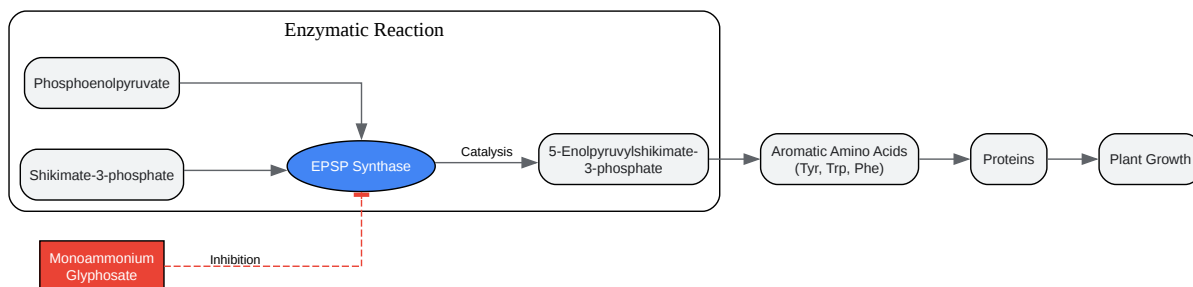
Procedure:

- **Slurry Formation:** In the reaction vessel, mix solid particulate glyphosate acid with water. The typical weight ratio of water to glyphosate acid ranges from 0.5:1 to 3:1.[8] Agitation is necessary to create a homogeneous slurry.[8]
- **Neutralization:** Gradually add a base that provides ammonium cations (e.g., aqueous or anhydrous ammonia) to the slurry. The amount of base should be approximately stoichiometric, ranging from 0.8 to 1.25 mole equivalents of ammonia per mole of glyphosate acid.[8]
- **Reaction:** Allow the acid-base reaction to proceed. The reaction is exothermic, and the heat generated can be used to evaporate some of the water, concentrating the resulting ammonium glyphosate solution.[9][10] The reaction is generally complete shortly after the addition of the base.[8]
- **Drying (Optional):** If a solid product is desired, the resulting concentrated solution or paste can be dried using methods such as drum drying to yield a particulate solid.[8]
- **Milling (Optional):** To achieve a specific particle size, the solid product can be milled, for instance, in a jet mill, to produce a fine powder.[8]

Mechanism of Action: Inhibition of the Shikimate Pathway

Monoammonium glyphosate, like its parent compound, functions as a herbicide by disrupting the shikimate pathway in plants and some microorganisms.[11][12] This pathway is essential for the synthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan), which are vital for protein synthesis and overall plant growth.[11][13]

The key step inhibited by glyphosate is the enzymatic action of 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase.[11][12][13] By blocking this enzyme, glyphosate prevents the production of EPSP, leading to a deficiency in aromatic amino acids and ultimately, plant death.[11] The shikimate pathway is absent in mammals, which contributes to the selective toxicity of glyphosate towards plants.[11]



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Mechanism of action of monoammonium glyphosate.

Analytical Methods for Determination

The quantification of monoammonium glyphosate in various matrices is essential for environmental monitoring, food safety, and research. Due to its high polarity and lack of a strong chromophore, direct analysis can be challenging.[14] Chromatographic techniques, often coupled with derivatization, are the most common analytical approaches.

Experimental Protocol: LC-MS/MS with FMOC Derivatization

High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is a sensitive and selective method for glyphosate determination.[2] Derivatization with 9-fluorenylmethyl chloroformate (FMOC-Cl) is frequently employed to improve chromatographic retention and detection.[15]

Materials:

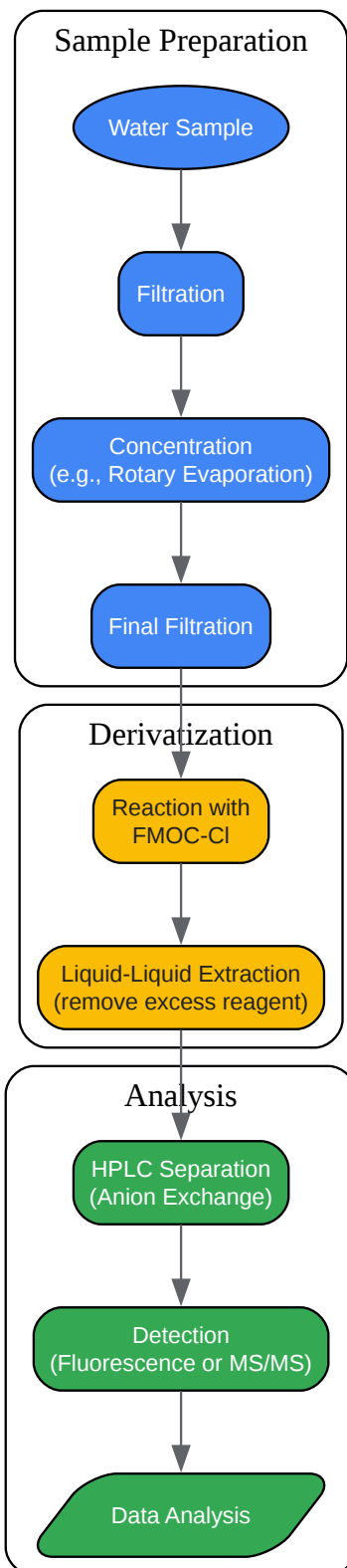
- Water sample
- Phosphate buffer

- 9-fluorenylmethyl chloroformate (FMOC-Cl) solution in acetone
- Borate buffer
- Ethyl ether
- Anion exchange HPLC column
- Fluorescence or mass spectrometric detector

Procedure:

- Sample Preparation:
 - Filter the water sample to remove particulate matter.[16]
 - Add phosphate buffer and concentrate the sample, for example, by rotary evaporation.[16]
 - Perform a final filtration of the concentrated sample.[16]
- Derivatization:
 - In a reaction vial, mix an aliquot of the prepared sample with borate buffer.[16]
 - Add the FMOC-Cl solution in acetone to initiate the derivatization reaction.[16]
 - Allow the reaction to proceed at room temperature.
 - Remove excess FMOC-Cl reagent by liquid-liquid extraction with ethyl ether.[16]
- Chromatographic Analysis:
 - Inject the derivatized sample into an HPLC system equipped with an anion exchange column.[16]
 - Separate the FMOC derivatives of glyphosate and its primary metabolite, aminomethylphosphonic acid (AMPA).

- Detect the eluted compounds using a fluorescence detector or, for higher selectivity and sensitivity, a tandem mass spectrometer.[16]



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General experimental workflow for glyphosate analysis.

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References

- [1. bcpcpesticidecompendium.org](http://bcpcpesticidecompendium.org) [bcpcpesticidecompendium.org]
- [2. mdpi.com](http://mdpi.com) [mdpi.com]
- [3. Glyphosate-monoammonium](http://sitem.herts.ac.uk) [sitem.herts.ac.uk]
- [4. Glyphosate-monoammonium | C3H11N2O5P | CID 11615303 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [5. bcpcpesticidecompendium.org](http://bcpcpesticidecompendium.org) [bcpcpesticidecompendium.org]
- [6. guidechem.com](http://guidechem.com) [guidechem.com]
- [7. guidechem.com](http://guidechem.com) [guidechem.com]
- [8. WO2001008480A1 - Process for making ammonium glyphosate powder - Google Patents](https://patents.google.com) [patents.google.com]
- [9. AMMONIUM GLYPHOSATE COMPOSITIONS AND PROCESS FOR THEIR PREPARATION - Patent 1381278](https://data.epo.org) [data.epo.org]
- [10. CN1503627A - Glyphosate ammonium salt composition and preparation method thereof - Google Patents](https://patents.google.com) [patents.google.com]
- [11. Glyphosate Technical Fact Sheet](http://npic.orst.edu) [npic.orst.edu]
- [12. Glyphosate - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [13. researchgate.net](http://researchgate.net) [researchgate.net]
- [14. medcraveonline.com](http://medcraveonline.com) [medcraveonline.com]
- [15. Chromatographic Methods for the Determination of Glyphosate in Cereals Together with a Discussion of Its Occurrence, Accumulation, Fate, Degradation, and Regulatory Status - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [16. andrewsforest.oregonstate.edu](http://andrewsforest.oregonstate.edu) [andrewsforest.oregonstate.edu]

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